

# Trichloromelamine molecular weight and formula.

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## Compound of Interest

Compound Name: Trichloromelamine

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## An In-depth Technical Guide to Trichloromelamine

This technical guide provides a comprehensive overview of **trichloromelamine**, including its chemical and physical properties, synthesis, and antimicrobial mechanism. The information is intended for researchers, scientists, and drug development professionals.

## Chemical Identity and Properties

**Trichloromelamine** (TCM) is a chlorinated derivative of melamine. It is a potent oxidizing agent and is utilized in various industrial and research applications for its disinfectant and biocidal properties.

## Molecular Formula and Weight

- Molecular Formula:  $C_3H_3Cl_3N_6$  [\[1\]](#)
- Molecular Weight: 229.45 g/mol [\[1\]](#)

## Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **trichloromelamine**.

Property	Value	Source
Appearance	White to pale yellow fine powder	[1][2][3]
Odor	Chlorine-like	[1][3]
CAS Number	7673-09-8	[1][2][4]
Melting Point	>300 °C (>572 °F)	[1][2][5]
Boiling Point	Decomposes	[1][5]
Solubility in Water	< 1 mg/mL at 19-20 °C	[1][3][5]
Autoignition Temperature	320 °F (160 °C)	[1][5]
pH of Saturated Solution	4	[1]

## Synthesis of Trichloromelamine

A common method for the synthesis of **trichloromelamine** involves the chlorination of melamine to form a hexachloromelamine intermediate, which is then reacted with non-chlorinated melamine.

## Experimental Protocol: Two-Step Synthesis

This protocol is based on the process described in patent EP0239121A1.

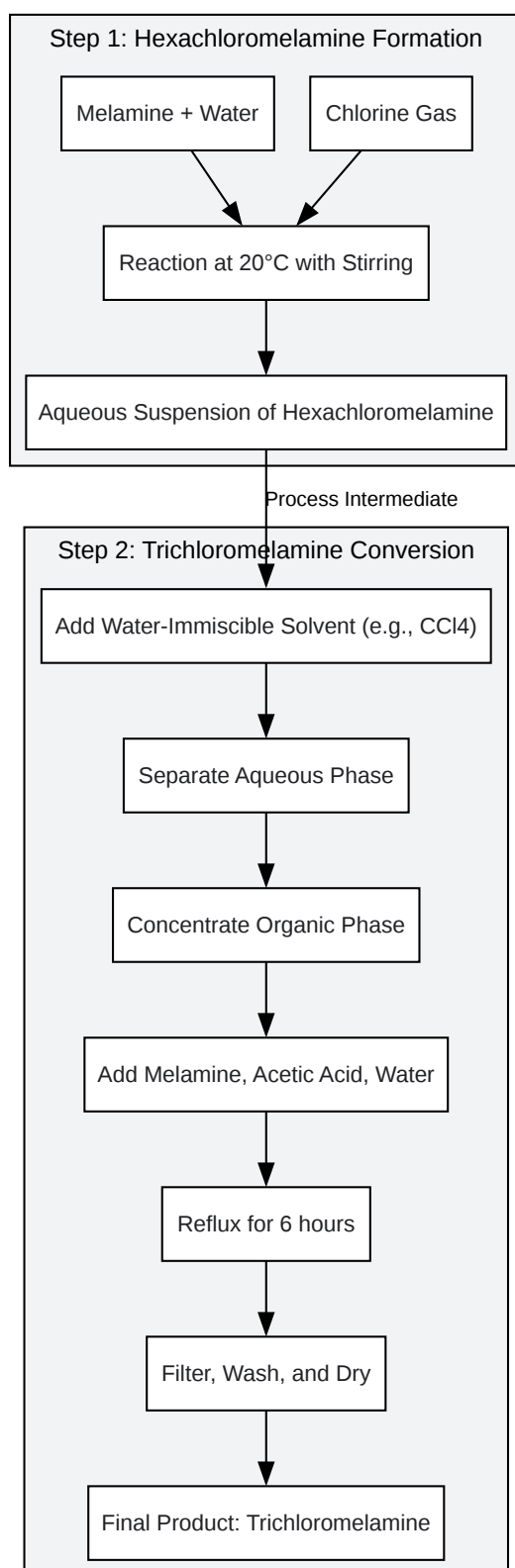
### Step 1: Formation of Hexachloromelamine Suspension

- Suspend 21 g of melamine in 1000 g of water in a reaction vessel equipped with a stirrer.
- Maintain intense stirring at room temperature (approx. 20°C).
- Bubble chlorine gas through the suspension, ensuring complete absorption.
- Continue the reaction for 30 minutes to obtain an aqueous suspension of solid hexachloromelamine.

### Step 2: Conversion to **Trichloromelamine**

- To the hexachloromelamine suspension, add 1400 g of a water-immiscible solvent (e.g., carbon tetrachloride) to dissolve the solid hexachloromelamine.
- Separate and remove the aqueous phase.
- Concentrate the organic phase by distilling a portion of the solvent to achieve a 15% by weight solution of dissolved hexachloromelamine.
- Add 14.8 g of non-chlorinated melamine, 1.2 g of acetic acid (as an activator), and 1.2 g of water to the solution.
- Maintain the solution at reflux temperature with intense stirring and allow it to react for 6 hours.
- Filter the resulting product, wash with the solvent (carbon tetrachloride), and dry in an oven at 80°C.
- The final product is a fine white powder of **trichloromelamine**.<sup>[6][7]</sup>

## Synthesis Workflow Diagram



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Workflow for the synthesis of **trichloromelamine**.

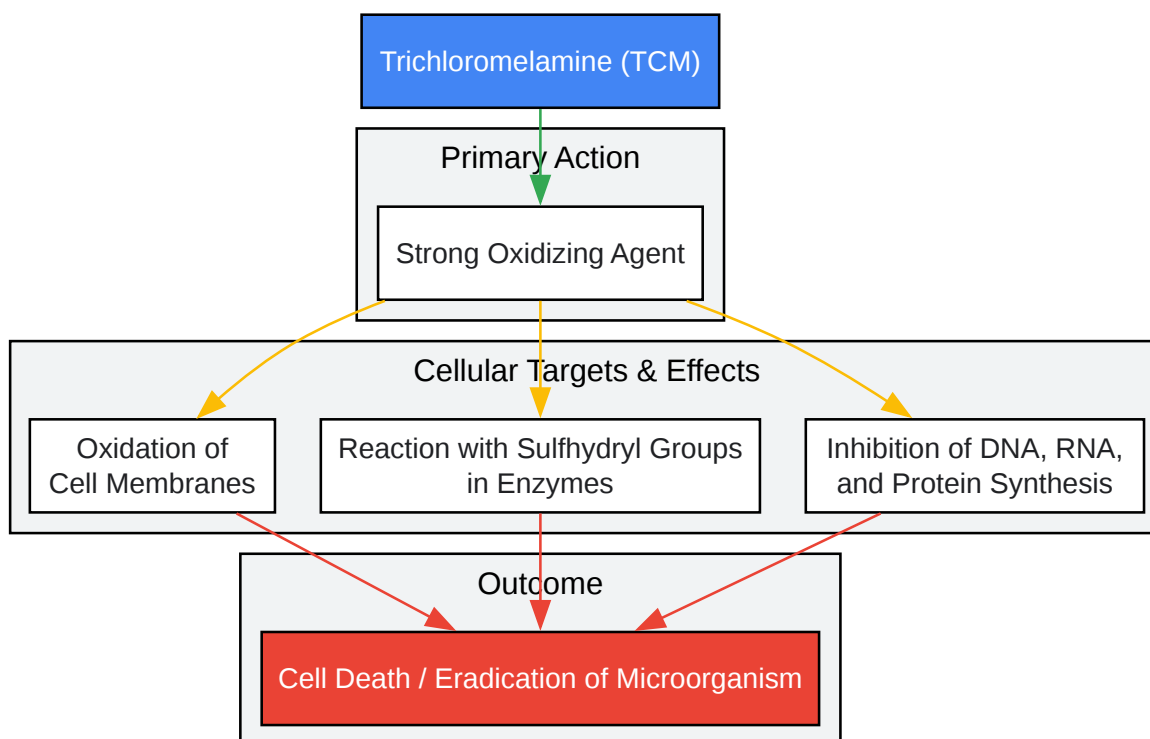
## Antimicrobial Mechanism of Action

**Trichloromelamine's** biocidal activity stems from its nature as a strong oxidizing agent. It does not appear to interact with specific signaling pathways but rather causes broad cellular disruption in microorganisms.

The primary antimicrobial activity is attributed to hypochlorous acid (HClO), which is formed from **trichloromelamine**. HClO can readily cross cell membranes. The mechanism involves several concurrent actions:

- **Oxidation of Cell Membranes:** It directly oxidizes the cell membranes of pathogens, leading to a loss of structural integrity and cell lysis.
- **Inhibition of Macromolecular Synthesis:** It causes profound inhibition of DNA, RNA, and protein synthesis.
- **Enzyme Inhibition:** It reacts with sulfhydryl groups (-SH) present in essential enzymes, leading to their inactivation.

## Logical Relationship Diagram of Antimicrobial Action



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*Antimicrobial mechanism of **trichloromelamine**.*

## Applications in Research and Development

**Trichloromelamine** is utilized in various fields due to its potent antimicrobial properties.

- **Sanitizer and Disinfectant:** It is an active ingredient in sanitizers for food contact surfaces and hard surface disinfectants.[8]
- **Biocide:** It is used in agriculture to control fungi and bacteria on crops.
- **Water Treatment:** It serves as a disinfectant in water purification processes to eliminate harmful microorganisms.
- **Laboratory Reagent:** In chemical synthesis, it is used as a chlorinating agent.[2]

## Safety and Handling

**Trichloromelamine** is a hazardous substance and requires careful handling.

- **Stability:** It is unstable and sensitive to heat and friction.[1][5]
- **Reactivity:** As a strong oxidizer, it can ignite spontaneously when in contact with reactive organic materials. It is incompatible with strong oxidizing and reducing agents.[1][5]
- **Health Hazards:** It is an irritant to the skin, eyes, mucous membranes, and upper respiratory tract. Ingestion can cause gastrointestinal irritation.
- **Handling Precautions:** Use protective equipment, including splash goggles, gloves, and a NIOSH-approved respirator with a dust filter. Handle in a well-ventilated area. Store in a tightly sealed container away from heat, light, and flammable substances.

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